

Fumagillol Solubility and Key Physical Properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fumagillol

CAS No.: 108102-51-8

Cat. No.: S528541

[Get Quote](#)

The table below summarizes the fundamental physicochemical data for **fumagillol** relevant for solution preparation.

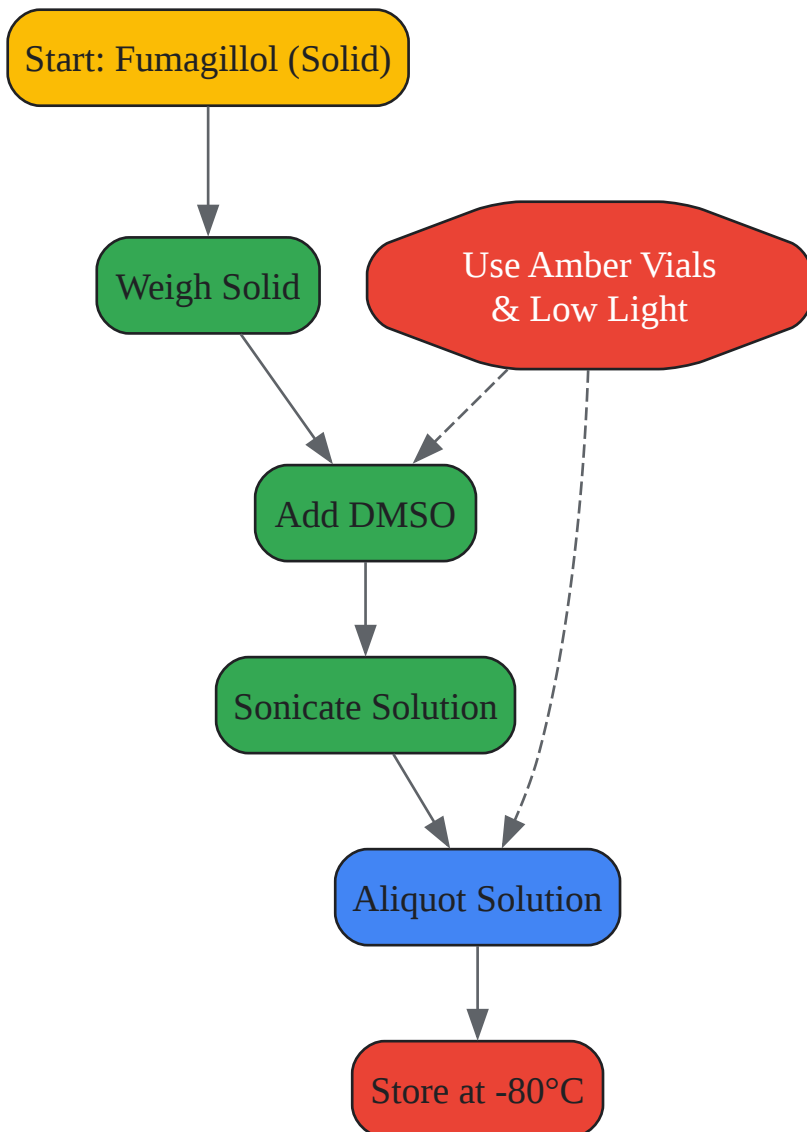
Property	Value / Condition	Notes / Source
Solubility in DMSO	100 mg/mL (354.13 mM) [1]	"Need ultrasonic" [1]; Solution may require sonication to fully dissolve.
	55 mg/mL (194.77 mM) [2]	"Sonication is recommended" [2].
Molecular Weight	282.38 g/mol [1] [2] [3]	
Molecular Formula	C ₁₆ H ₂₆ O ₄ [1] [2] [3]	
CAS Number	108102-51-8 [1] [2] [3]	
Form	White to off-white solid [1] [3]	
Melting Point	54-56 °C [3]	

Experimental Handling and Storage Protocols

Proper handling is critical due to **fumagillol**'s sensitivity and the instability of its parent compound, fumagillin.

- **Stock Solution Preparation:** To prepare a 100 mg/mL stock solution, weigh the solid **fumagillol** and dissolve it in the appropriate volume of DMSO. **Sonication is recommended** to aid dissolution and ensure a homogenous solution [1] [2].
- **Storage Conditions:** For long-term stability, store the powder at **-20°C** [1] [3]. Once prepared in DMSO, stock solutions should be aliquoted and stored at **-80°C for 6 months** or at **-20°C for 1 month** to maintain stability [1]. Always use newly opened DMSO to avoid water contamination, which can affect solubility and stability [1].
- **Critical Stability Considerations:** While specific stability data for **fumagillol** is limited, its direct precursor, fumagillin, is highly sensitive to light and temperature [4] [5].
 - **Protect from Light:** Fumagillin degrades rapidly under normal laboratory lighting and sunlight. One study showed only about 60% remained after 6 hours of exposure to fluorescent light [4] [5]. It is essential to use **amber vials** and work under subdued light when handling **fumagillol** solutions [4] [5].
 - **Control Temperature:** Higher temperatures accelerate degradation. When possible, keep solutions on ice during experiments [4] [5].

This experimental workflow outlines the key steps for preparing and storing **fumagillol** solutions:



[Click to download full resolution via product page](#)

In Vivo Formulation Guidelines

For animal studies, **fumagillol** dissolved in DMSO must be further diluted into a physiologically compatible vehicle. Here is a standard protocol for preparing an in vivo formulation [2]:

- **Prepare DMSO Stock:** First, create a concentrated stock solution of **fumagillol** in DMSO.
- **Sequential Dilution:**
 - Add the DMSO stock to **PEG 300** (40% of final volume) and mix thoroughly.
 - Add **Tween 80** (5% of final volume) and mix until clear.
 - Add **Saline** (45% of final volume) to achieve the final working concentration (e.g., 2 mg/mL).

- **Administration:** It is recommended to prepare the working solution fresh and use it immediately [2].

Research Context and Applications

Fumagillol is a key intermediate of **fumagillin**, a mycotoxin produced by the fungus *Aspergillus fumigatus* [1] [4]. Fumagillin and its derivatives are potent inhibitors of **methionine aminopeptidase type 2 (MetAP2)** [4] [6] [7]. This mechanism underpins its diverse research applications:

- **Angiogenesis Inhibition:** Fumagillin is a well-known potent and selective inhibitor of angiogenesis [1].
- **Antiparasitic Research:** Fumagillin and its more stable synthetic derivatives show high efficacy against parasites like *Giardia lamblia* and *Entamoeba histolytica* [6].
- **Metabolic and Oncology Studies:** MetAP2 inhibitors have been investigated for potential applications in treating cancer and obesity [4] [7].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Fumagillol) | Bacterial Inhibitor [medchemexpress.com]
2. Fumagillol | Antibacterial [targetmol.com]
3. 108102-51-8 CAS MSDS (fumagillol) Melting Point ... [chemicalbook.com]
4. Fumagillin, a Mycotoxin of *Aspergillus fumigatus* [pmc.ncbi.nlm.nih.gov]
5. Fumagillin, a Mycotoxin of *Aspergillus fumigatus* [mdpi.com]
6. Discovery and Preclinical Development of Antigiardiasis ... [pmc.ncbi.nlm.nih.gov]
7. Fumagillol type compounds and methods of making ... [patents.google.com]

To cite this document: Smolecule. [Fumagillol Solubility and Key Physical Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528541#fumagillol->

solubility-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com